

# Personal protective equipment for handling Tribromoacetaldehyde

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## Compound of Interest

Compound Name: Tribromoacetaldehyde

Cat. No.: B085889

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## Essential Safety and Handling Guide for Tribromoacetaldehyde

This document provides immediate safety, handling, and disposal protocols for **Tribromoacetaldehyde**, tailored for researchers, scientists, and drug development professionals.

**DANGER: Tribromoacetaldehyde** is a highly hazardous substance. It is toxic if swallowed, fatal if it comes into contact with skin, and causes severe skin burns and eye damage[1][2][3][4]. It is also a lachrymator, meaning it can cause tearing[2][5]. Adherence to the following procedures is critical to ensure personnel safety and proper disposal.

## Chemical and Physical Properties

A summary of key quantitative data for **Tribromoacetaldehyde** is provided below.

Property	Value
Boiling Point	174 °C (with some decomposition)[3][6][7]
Density	2.665 g/mL at 25 °C[6][7]
Refractive Index	n <sub>20/D</sub> 1.584[6][7]
Vapor Pressure	1.23 - 1.52 mmHg at 25 °C[3][7]
Flash Point	65 °C (149 °F) - closed cup[6]
Storage Temperature	2-8°C[1][6][8]

## Operational Plan: Handling and Storage

Strict adherence to the following step-by-step procedures is mandatory when working with **Tribromoacetaldehyde**.

## Engineering Controls and Preparation

- Ventilation: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood[7].
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, and open flames. Take measures to prevent the buildup of electrostatic charge[1][2].
- Emergency Equipment: Ensure an emergency eyewash station and safety shower are immediately accessible.

## Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required at all times when handling **Tribromoacetaldehyde**. This chemical poses an irreversible, life-threatening risk, classifying the necessary PPE as Category 3[9].

Body Part	Required PPE	Standard/Specification
Eyes/Face	Tightly fitting safety goggles AND a full-face shield (8-inch minimum)[1][8].	NIOSH (US) or EN 166 (EU) approved[1][2].
Skin	Chemical-resistant gloves. Inspect before use and use proper removal technique[1][8].	Must satisfy Regulation (EU) 2016/425 and EN 374[1][2].
A complete chemical-resistant suit[8].	Select based on the concentration and amount of the substance[8].	
Respiratory	Required where risk assessment shows air-purifying respirators are appropriate.	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) cartridges. If this is the sole means of protection, a full-face supplied air respirator is mandatory[1][6][8].

## Handling Procedure

- Before starting, ensure all required PPE is correctly donned.
- Avoid all contact with skin and eyes[1][2].
- Avoid inhaling any vapor or mist[1][2].
- Do not eat, drink, or smoke in the handling area[4].
- After handling, wash hands thoroughly before any breaks and at the end of the work session[1][8].

## Storage

- Store in a cool, dry, and well-ventilated place[1][8].

- Keep the container tightly closed and sealed. If a container is opened, it must be carefully resealed and kept upright to prevent leakage[1][2][8].
- The recommended storage temperature is between 2°C and 8°C[1][6][8].
- Store under an inert gas[1][2][8].

## Emergency and Disposal Plans

### First Aid Measures

- If Inhaled: Move the person to fresh air immediately. If the person is not breathing, provide artificial respiration. Consult a physician[1][2].
- In Case of Skin Contact: This is a medical emergency. Immediately remove all contaminated clothing and shoes. Wash the affected area with soap and plenty of water. Take the victim to the hospital without delay[1].
- In Case of Eye Contact: Rinse eyes cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician[1][2].
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Consult a physician immediately[1][2].

### Spill Decontamination Protocol

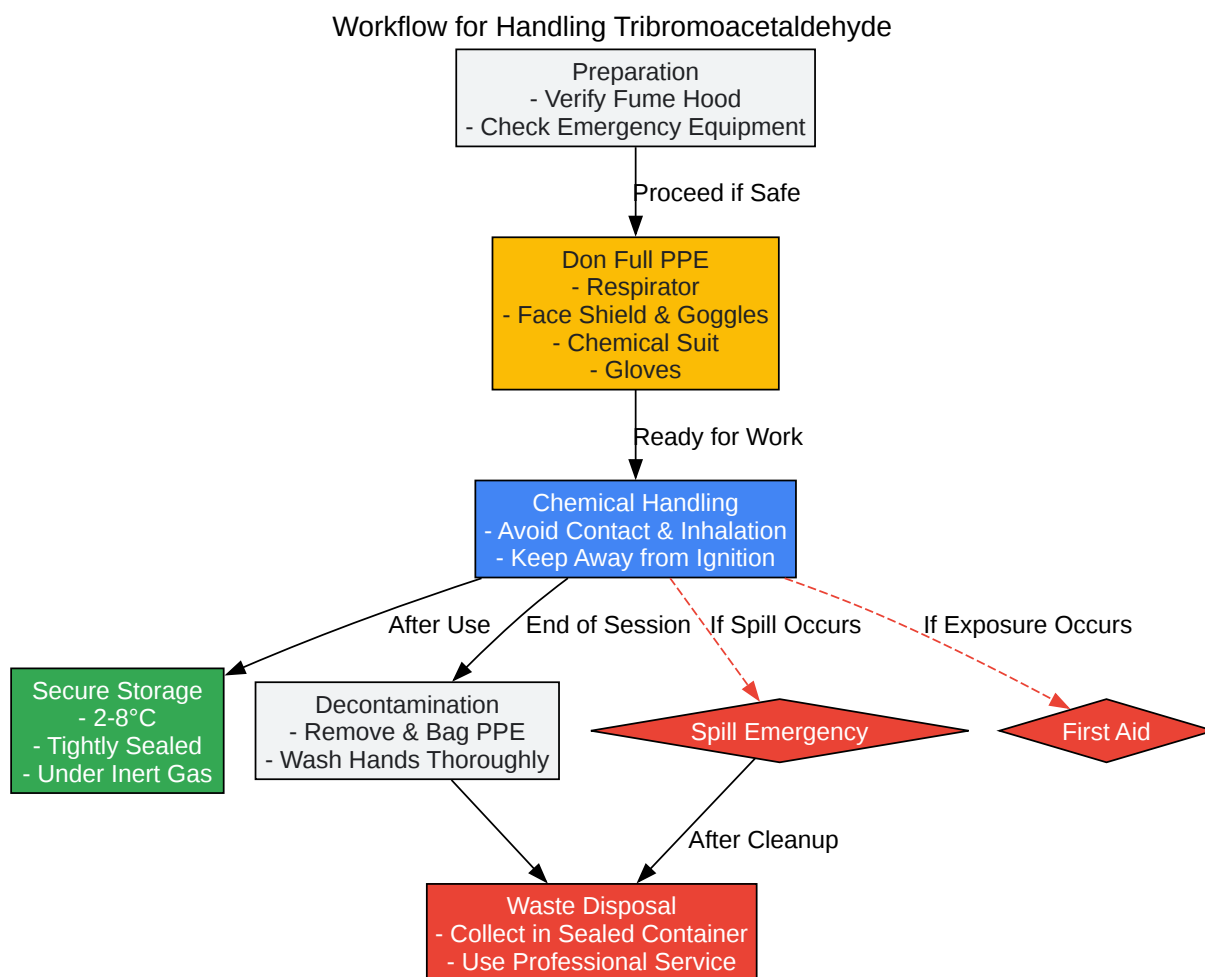
- Evacuate: Immediately evacuate personnel from the spill area.
- Protection: Don full respiratory protection and the complete PPE ensemble described above[1].
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains[1][2].
- Cleanup: Contain the spillage. Collect it using an electrically protected vacuum cleaner or by wet-brushing[1][2].

- Disposal: Place the collected material into a suitable, closed container for disposal according to local regulations[1][2].

## Waste Disposal Plan

- Unused Product: Disposal must be handled by a licensed professional waste disposal service. Do not dispose of it with normal laboratory waste[2].
- Contaminated Packaging: Dispose of contaminated packaging as you would the unused product[2].
- Transport Regulations: For transportation, **Tribromoacetaldehyde** is classified as UN-Number 2927, Hazard Class 6.1 (Toxic), with a subsidiary risk of 8 (Corrosive), and Packing Group I[2].

## Workflow for Handling Tribromoacetaldehyde



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Caption: Logical workflow for the safe handling and disposal of **Tribromoacetaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Tribromoacetaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085889#personal-protective-equipment-for-handling-tribromoacetaldehyde]

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